

Essential Safety and Operational Guide for 1-Butyl-3-methylimidazolium chloride

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Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium chloride*

Cat. No.: *B1224170*

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This guide provides critical safety and logistical information for handling **1-Butyl-3-methylimidazolium chloride**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring a safe laboratory environment.

Chemical Hazards: **1-Butyl-3-methylimidazolium chloride** is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2][3] It is also toxic to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure risk. The following table summarizes the required protective equipment.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[2]	EN 166 (EU) or NIOSH (US) approved.[2]
Skin Protection	Chemical-impermeable gloves (inspect before use). Fire/flame resistant and impervious clothing.[1] A complete suit protecting against chemicals is recommended.[2]	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.[1][4]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[1] For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator is suitable. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.	NIOSH (US) or CEN (EU) approved.[2][5]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure adequate ventilation in the handling area.[1][2]
- Inspect all PPE for integrity before use.[2][4]
- Have an emergency eyewash station and safety shower readily accessible.
- Locate the spill cleanup kit and ensure it is fully stocked.

2. Handling:

- Avoid contact with skin, eyes, and clothing.[2][3]

- Avoid the formation of dust and aerosols.[1][2]
- Use only in a chemical fume hood if dust can be generated.[6]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]

3. Storage:

- Store in a dry, cool, and well-ventilated place.[1][2]
- Keep the container tightly closed.[1][2] The substance is moisture-sensitive and hygroscopic.
- Store locked up or in an area accessible only to qualified personnel.[7]

Disposal Plan

1. Waste Collection:

- Collect waste material in its original container or a suitable, labeled, and closed container.[2]
- Do not mix with other waste.

2. Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1] This material is considered hazardous waste.[6]
- Contaminated PPE should be disposed of as hazardous waste.[2]
- Avoid release to the environment.[1][2]

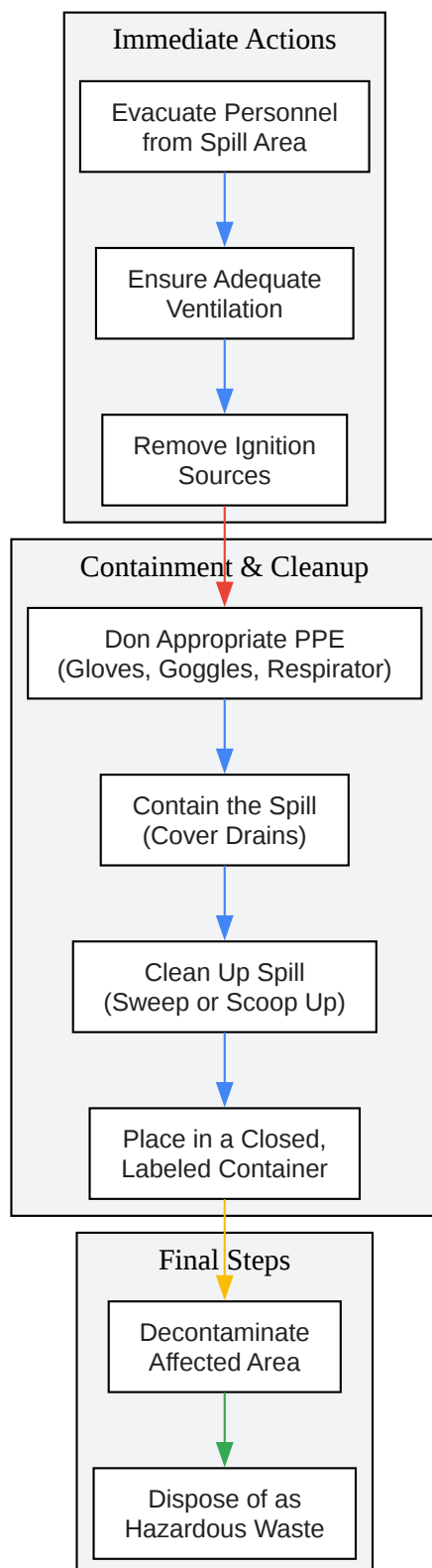
Emergency Procedures

First Aid:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]

- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult an ophthalmologist.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)[\[2\]](#)

Spill Response Workflow:



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Caption: Workflow for handling a chemical spill of **1-Butyl-3-methylimidazolium chloride**.

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